

# Pressure-Induced Superconductivity in CrAs: A Comparative Guide to Reproducibility and Alternatives

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## Compound of Interest

Compound Name: Chromium arsenide

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An in-depth analysis of the experimental evidence for pressure-induced superconductivity in **Chromium Arsenide** (CrAs) and a comparative overview of alternative materials exhibiting similar phenomena. This guide provides researchers, scientists, and drug development professionals with a comprehensive resource to evaluate the reproducibility of these findings and explore related systems.

The emergence of superconductivity in **Chromium Arsenide** (CrAs) under high pressure has garnered significant interest within the condensed matter physics community. This phenomenon, where the electrical resistance of a material drops to zero, is particularly intriguing in CrAs as it arises from the suppression of a pre-existing magnetic order, a hallmark of unconventional superconductivity. This guide delves into the experimental data supporting the reproducibility of pressure-induced superconductivity in CrAs and provides a comparative analysis with other materials that exhibit similar pressure-sensitive superconducting phases.

## Reproducibility of Superconductivity in CrAs

Multiple independent studies have confirmed the presence of a superconducting state in CrAs under pressure. The key hallmark of this phenomenon is the suppression of the helimagnetic transition temperature ( $T_N$ ) with increasing pressure, which eventually gives way to a superconducting dome in the temperature-pressure phase diagram. Initial studies reported the onset of superconductivity at a critical pressure ( $P_c$ ) of approximately 0.8 GPa, with a maximum critical temperature ( $T_c$ ) of around 2 K.<sup>[1]</sup> Subsequent investigations have

consistently reproduced these findings, observing bulk superconductivity with a large shielding fraction, indicating that the phenomenon is an intrinsic property of the material.<sup>[1][2]</sup> The superconducting state in CrAs is, however, sensitive to sample quality, with higher purity single crystals exhibiting sharper transitions and a larger superconducting volume fraction.<sup>[1]</sup>

## Comparison with Alternative Materials

The phenomenon of pressure-induced superconductivity is not unique to CrAs. Several other material systems, including other transition metal pnictides, iron-based superconductors, and heavy-fermion compounds, exhibit similar behavior where superconductivity emerges upon the suppression of a magnetic or structural phase transition by applying pressure. A comparative overview of key parameters for CrAs and selected alternative materials is presented below.

Material	Crystal Structure	Type of Magnetic Order	Critical Pressure (P <sub>c</sub> ) (GPa)	Maximum Critical Temperature (T <sub>c</sub> ) (K)
CrAs	Orthorhombic (MnP-type)	Helimagnetic	~0.8 - 0.9	~2.0 - 2.2
MnP	Orthorhombic (MnP-type)	Ferromagnetic/Helimagnetic	~8.0	~1.0
BaFe <sub>2</sub> As <sub>2</sub>	Tetragonal (ThCr <sub>2</sub> Si <sub>2</sub> -type)	Antiferromagnetic (Spin Density Wave)	~2.5 - 4.0	~29 - 35.4
SrFe <sub>2</sub> As <sub>2</sub>	Tetragonal (ThCr <sub>2</sub> Si <sub>2</sub> -type)	Antiferromagnetic (Spin Density Wave)	~3.0 - 3.5	~27 - 38
CeRhIn <sub>5</sub>	Tetragonal	Antiferromagnetic	~1.6 - 2.35	~2.1 - 2.3
UGe <sub>2</sub>	Orthorhombic	Ferromagnetic	~1.0 - 1.6	~0.7

## Experimental Protocols

The investigation of pressure-induced superconductivity necessitates specialized experimental techniques to generate and control high pressures at low temperatures while simultaneously measuring the material's physical properties.

## High-Pressure Generation and Measurement

1. Diamond Anvil Cell (DAC): The primary apparatus for generating static high pressures is the diamond anvil cell.<sup>[3]</sup>

- Principle: Two opposing diamond anvils compress a sample contained within a gasket. The small culet size of the diamonds allows for the generation of extremely high pressures (up to several hundred GPa) with a modest applied force.
- Gasket: A thin metal foil (e.g., rhenium, stainless steel) with a small hole drilled in the center serves as the sample chamber.
- Pressure Transmitting Medium: To ensure hydrostatic or quasi-hydrostatic pressure on the sample, a pressure-transmitting medium is loaded into the sample chamber along with the sample.<sup>[3]</sup> Common media for low-temperature experiments include:
  - Gases (e.g., helium, neon, argon) loaded cryogenically.<sup>[4][5]</sup>
  - Liquids (e.g., silicone oil, Daphne oil, methanol-ethanol mixture).<sup>[3][6][7]</sup>
- Pressure Calibration: The pressure inside the DAC is typically determined in situ using the ruby fluorescence method.<sup>[8]</sup> A small ruby chip is placed in the sample chamber, and the pressure-dependent shift of its fluorescence line (R1 line) is measured upon laser excitation.<sup>[6][8][9]</sup>

## Low-Temperature Electrical Resistivity Measurement

1. Four-Probe Method: The electrical resistance of the sample is measured as a function of temperature using a four-probe configuration to eliminate the influence of contact resistance.

- Contact Preparation: Four thin wires (e.g., gold, platinum) are attached to the sample. This can be achieved through spot welding or by using conductive epoxy. For measurements in a DAC, microfabrication techniques are often employed to deposit electrodes directly onto the diamond anvil or the sample.
- Cryostat: The DAC is mounted in a cryostat (e.g., a Helium-3 refrigerator or a dilution refrigerator) to achieve the low temperatures required for superconductivity to manifest.
- Measurement: A small AC or DC current is passed through the outer two probes, and the voltage drop across the inner two probes is measured. The resistance is then calculated

using Ohm's law. The superconducting transition is identified by a sharp drop in resistance to zero.

## Magnetic Susceptibility Measurement

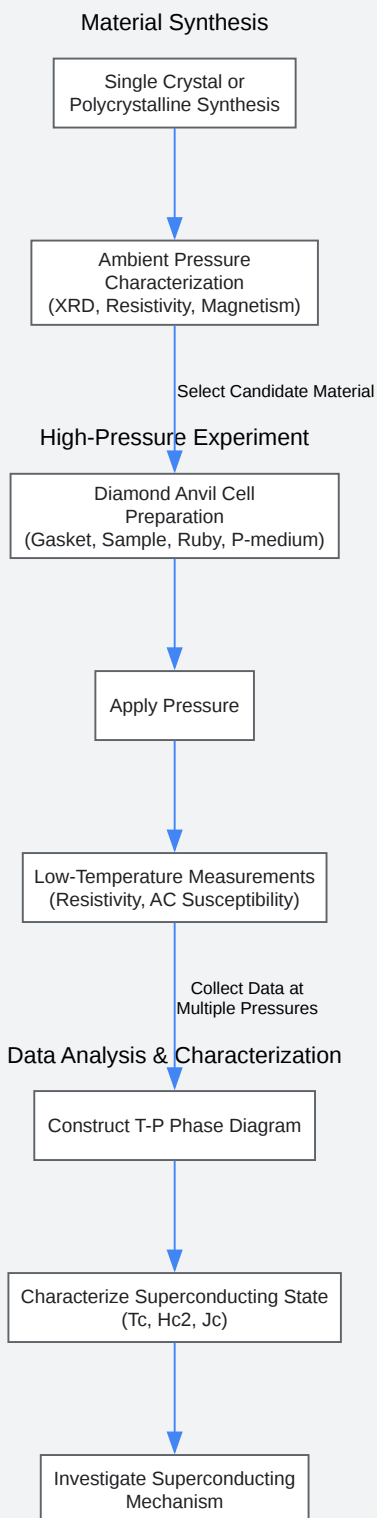
1. AC Susceptibility: This technique is used to determine the superconducting volume fraction (Meissner effect).

- **Coil System:** A set of primary and secondary coils is placed around the sample inside the DAC.
- **Measurement:** An AC current in the primary coil generates an oscillating magnetic field. The change in the magnetic flux due to the sample's magnetic response is detected by the secondary coils. A diamagnetic signal (negative susceptibility) below  $T_c$  indicates the expulsion of the magnetic field from the superconductor.

## Experimental Workflow for Investigating Pressure-Induced Superconductivity

The following diagram illustrates a typical workflow for the discovery and characterization of pressure-induced superconductivity in a new material.

## Experimental Workflow for Pressure-Induced Superconductivity

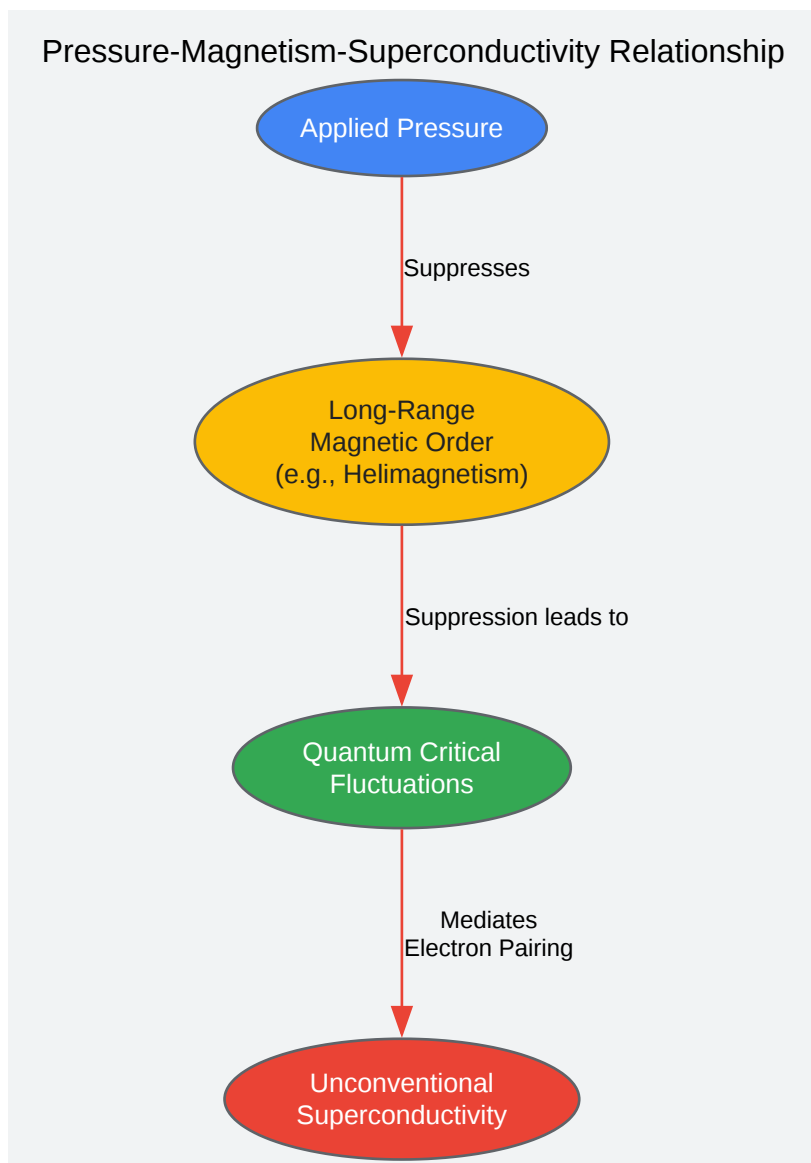
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Caption: A flowchart of the experimental process for studying pressure-induced superconductivity.

## Signaling Pathways and Underlying Physics

The emergence of superconductivity in CrAs and related materials is intimately linked to the suppression of long-range magnetic order. The prevailing theoretical picture suggests that quantum critical fluctuations associated with the suppression of the magnetic phase transition play a crucial role in mediating the pairing of electrons, leading to the formation of Cooper pairs and the onset of superconductivity. This is in contrast to conventional superconductors where the pairing is mediated by phonons (lattice vibrations).

The following diagram illustrates the conceptual relationship between pressure, magnetism, and superconductivity in these systems.



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Caption: The interplay between pressure, magnetism, and the emergence of superconductivity.

In conclusion, the pressure-induced superconductivity in CrAs is a well-documented and reproducible phenomenon, providing a valuable platform for studying the interplay between magnetism and superconductivity. The comparison with other materials highlights a common theme in unconventional superconductors, where superconductivity often emerges in the vicinity of a magnetically ordered phase. The detailed experimental protocols and conceptual diagrams provided in this guide offer a foundational understanding for researchers venturing into this exciting field of condensed matter physics.

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